

Essential Safety and Operational Guide for Handling KM11060

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Compound of Interest

Compound Name: KM11060
CAS No.: 774549-97-2
Cat. No.: B1673669

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **KM11060** (CAS 774549-97-2), a CFTR corrector used in laboratory research. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure research environment.

I. Immediate Safety Information

KM11060, identified as 7-chloro-4-(4-((4-chlorophenyl)sulfonyl)piperazin-1-yl)quinoline, is classified as acutely toxic if swallowed.^[1] Due to its chemical structure, which includes a quinoline moiety, it should be handled with caution, as related compounds are known to be harmful in contact with skin, cause serious eye irritation, and are suspected of causing genetic defects and cancer.

Key Hazard Information:

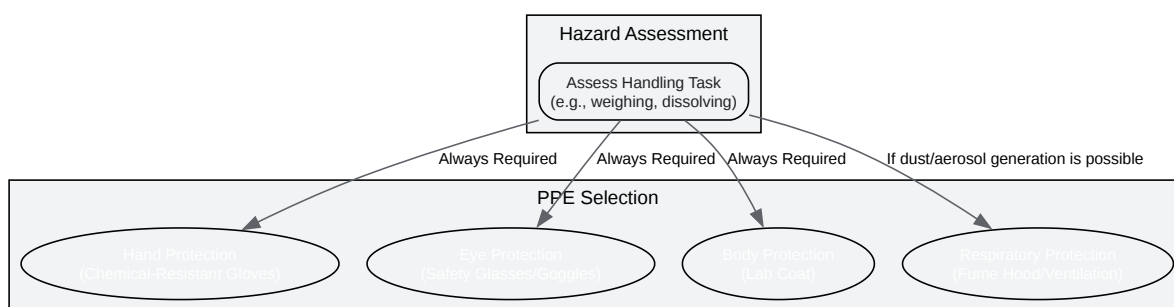
Hazard Classification	Description	Source
Acute Oral Toxicity	Category 3; Toxic if swallowed.	[1]
Potential Skin Irritant	Based on quinoline and piperazine derivatives, likely to cause skin irritation.	[2][3][4]
Potential Eye Irritant	Based on quinoline and piperazine derivatives, likely to cause serious eye irritation.	[2][3][4]
Potential Carcinogen	Quinoline is suspected of causing cancer.	[5]
Potential Mutagen	Quinoline is suspected of causing genetic defects.	[2]

II. Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is mandatory when handling **KM11060**. The following table outlines the required PPE.

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before use. Double-gloving is advised for prolonged handling.
Eye Protection	Safety glasses with side shields or goggles	To protect against splashes or airborne particles.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	Not generally required for small quantities	Work in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols.

Below is a diagram illustrating the logical relationship for selecting appropriate PPE when handling **KM11060**.



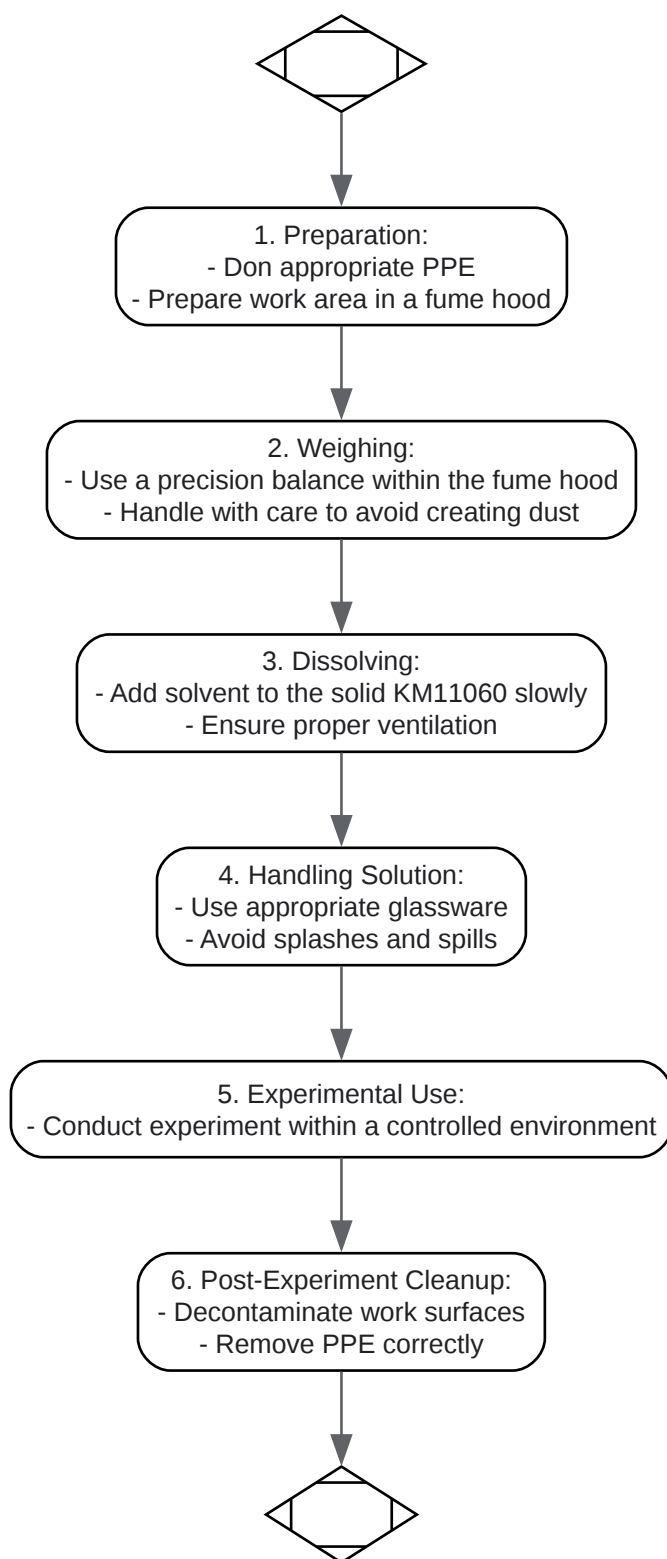
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Caption: Logical workflow for selecting Personal Protective Equipment (PPE) for handling **KM11060**.

III. Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential to minimize exposure and ensure safety.

Experimental Workflow for Handling **KM11060**:



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Caption: Step-by-step experimental workflow for the safe handling of **KM11060**.

Detailed Methodologies:

- **Preparation:** Before handling **KM11060**, ensure you are in a well-ventilated laboratory, preferably using a certified chemical fume hood. Don all required personal protective equipment as outlined in the table above. Prepare all necessary equipment and reagents to minimize movement and potential for spills.
- **Weighing:** When weighing the solid compound, use an analytical balance inside a fume hood to prevent the inhalation of any fine particles. Use a spatula to handle the powder and avoid creating dust.
- **Dissolving:** When preparing solutions, add the solvent to the solid **KM11060**. This should also be done in a fume hood.
- **Experimental Use:** All experimental procedures involving **KM11060** should be conducted within a fume hood or other contained apparatus.
- **Post-Experiment Cleanup:** After completing your work, decontaminate all surfaces with an appropriate cleaning agent. Remove gloves and other disposable PPE and dispose of them as hazardous waste. Wash your hands thoroughly with soap and water.

IV. Disposal Plan

Proper disposal of **KM11060** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- **Solid Waste:** Unused **KM11060** powder and any materials grossly contaminated with the solid (e.g., weigh boats, contaminated paper towels) should be collected in a clearly labeled, sealed container for hazardous waste.
- **Liquid Waste:** Solutions containing **KM11060** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour **KM11060** solutions down the drain.

- Empty Containers: "Empty" containers of **KM11060** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. Once triple-rinsed, the container can be disposed of according to your institution's guidelines for empty chemical containers.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be placed in a designated hazardous waste bag and disposed of according to institutional protocols.

Always follow your institution's specific guidelines for hazardous waste disposal. If you are unsure, contact your institution's Environmental Health and Safety (EHS) department for guidance.

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